

# Fospirate: Laboratory Safety & Disposal Protocol

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## Compound of Interest

Compound Name: *Fospirate*  
CAS No.: *5598-52-7*  
Cat. No.: *B164932*

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## Executive Summary: Immediate Action Required

**Fospirate** (CAS: 5598-52-7) is a potent organophosphate (OP) anthelmintic and insecticide.<sup>[1]</sup> It functions as an irreversible inhibitor of acetylcholinesterase (AChE). Improper disposal poses severe neurotoxic risks to personnel and long-term aquatic toxicity hazards.

Critical Safety Directive:

- NEVER dispose of **Fospirate** or its stock solutions down the drain.
- NEVER mix with strong oxidizers (risk of noxious gas evolution).
- ALWAYS segregate as RCRA Hazardous Waste (Toxic).

## Part 1: Chemical Identity & Hazard Profiling

To manage disposal safely, you must understand the mechanism of toxicity. **Fospirate** is not merely a "poison"; it is a phosphorylation agent that targets the serine residue in the catalytic triad of AChE.

Parameter	Technical Specification
Chemical Name	Dimethyl 3,5,6-trichloro-2-pyridyl phosphate
CAS Number	5598-52-7
Molecular Formula	C7H7Cl3NO4P
Primary Hazard	Neurotoxin (Cholinesterase Inhibitor)
Waste Classification	Acute Hazardous Waste (Treat as P-Listed equivalent for safety)
Solubility	Low in water; soluble in organic solvents (DCM, Acetone)

## The Mechanism of Risk

Upon exposure, **Fospirate** phosphorylates the hydroxyl group of serine in the active site of AChE. This bond is chemically stable (aged), preventing the breakdown of acetylcholine.

- Result: Accumulation of acetylcholine at synaptic clefts

Cholinergic Crisis (SLUDGE syndrome: Salivation, Lacrimation, Urination, Defecation, GI distress, Emesis).[1]

## Part 2: Pre-Disposal Stabilization & Spill Management

Before final disposal, the compound must be stabilized. If a spill occurs, immediate containment is required to prevent aerosolization.

### PPE Requirements (Breakthrough Time > 480 min)[2]

- Gloves: Double-gloving required.[1] Inner layer: Nitrile (4 mil). Outer layer: Laminate film (Silver Shield/4H) or heavy-gauge Nitrile (8 mil).[1]
- Respiratory: N95 minimum for solid handling; P100/Organic Vapor cartridge for liquid stock or spills.

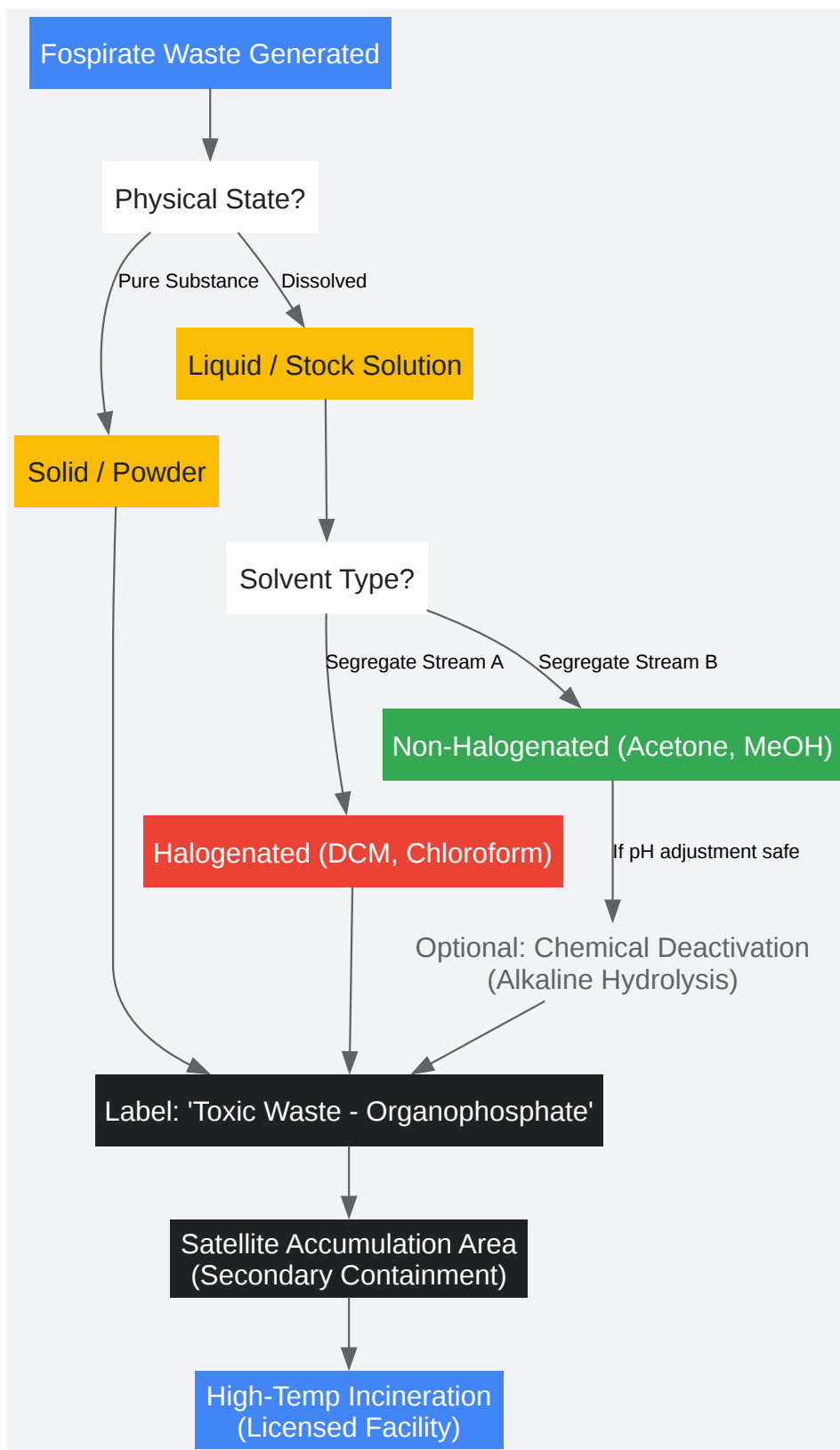
- Body: Tyvek lab coat or chemical apron.

## Spill Neutralization Protocol

- Isolate: Evacuate the immediate area (15 ft radius).
- Absorb: Cover liquid spills with vermiculite or sand. Do not use combustible materials like sawdust.
- Deactivate (Surface): Apply a solution of 5% Sodium Hydroxide (NaOH) or 10% Sodium Carbonate to the contaminated surface. Allow 30 minutes contact time.
  - Logic: High pH catalyzes the hydrolysis of the phosphate ester bond, detaching the toxic leaving group (3,5,6-trichloro-2-pyridinol).[1]

## Part 3: The Disposal Workflow

This decision matrix ensures compliance with EPA RCRA guidelines and protects the waste stream from incompatibility reactions.



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Figure 1: Cradle-to-Grave disposal decision tree.[2][1] Note the strict segregation of halogenated solvents, which is critical for incinerator compliance.

## Part 4: Chemical Deactivation (Hydrolysis)

Warning: This procedure removes acute neurotoxicity but generates 3,5,6-trichloro-2-pyridinol (TCP), which is an environmental pollutant.[2][1] The resulting waste must still be handled as hazardous chemical waste, but the immediate lethal risk is reduced.

### The Science of Deactivation

Organophosphates are susceptible to alkaline hydrolysis. The hydroxide ion ( ) attacks the phosphorus atom, cleaving the phosphoester bond.

Reaction:

### Step-by-Step Deactivation Protocol

- Preparation: In a fume hood, prepare a 1N NaOH solution (approx. 4g NaOH in 100mL water).
- Treatment: Slowly add the **Fospirate** waste solution to the NaOH bath.
  - Ratio: Maintain at least a 10:1 molar excess of NaOH to **Fospirate**.
- Monitoring: Check pH. It must remain >11. If it drops, add more NaOH.
- Incubation: Allow to stand for 24 hours at room temperature.
  - Validation: The solution may turn slightly yellow due to the liberation of the TCP moiety.
- Final pH Adjustment: Neutralize the solution to pH 7-8 using dilute HCl before labeling for waste pickup.
  - Why? Extremely caustic waste is classified as "Corrosive" (D002) and requires different handling than "Toxic" waste. Neutralization simplifies the waste stream profile.

## Part 5: Storage & Handoff[4][5]

- Container: Use High-Density Polyethylene (HDPE) or amber glass. Avoid metal containers (corrosion risk).
- Labeling:
  - Primary Constituent: **Fospirate** (or Deactivated **Fospirate** Byproducts).
  - Hazard Checkboxes: Toxic, Irritant.
- Segregation: Store away from acids and oxidizers.

## References

- National Institute for Occupational Safety and Health (NIOSH). (2016). NIOSH Pocket Guide to Chemical Hazards - Organophosphorus Pesticides. Centers for Disease Control and Prevention. [\[Link\]](#)
- U.S. Environmental Protection Agency (EPA). (2024). Resource Conservation and Recovery Act (RCRA) Hazardous Waste Codes. EPA.gov.[3] [\[Link\]](#)
- National Center for Biotechnology Information. (2024). PubChem Compound Summary for CID 21909, **Fospirate**. PubChem. [\[Link\]](#)
- World Health Organization (WHO). (2009). The WHO Recommended Classification of Pesticides by Hazard. WHO.int. [\[Link\]](#)

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## Sources

- [1. Waste Code \[rcrainfo.epa.gov\]](https://www.epa.gov/rcra/rcra-hazardous-waste-codes)
- [2. EPA Hazardous Waste Codes | Environmental Safety, Sustainability and Risk \[essr.umd.edu\]](https://essr.umd.edu/)

- [3. wku.edu \[wku.edu\]](https://www.wku.edu)
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